Application Note: Comprehensive NMR Characterization of 1-BOC-4-(4-bromophenoxy)piperidine

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Compound of Interest

Compound Name:	*1-BOC-4-(4-bromophenoxy)piperidine*
CAS No.:	*308386-38-1*
Cat. No.:	*B1373117*

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Introduction: The Structural Significance of a Versatile Building Block

1-BOC-4-(4-bromophenoxy)piperidine is a heterocyclic compound of significant interest in medicinal chemistry and drug development. Its piperidine core is a prevalent scaffold in numerous FDA-approved drugs, while the BOC (tert-butoxycarbonyl) protecting group offers strategic advantages for multi-step syntheses. The 4-bromophenoxy moiety provides a site for further functionalization, often through cross-coupling reactions.

Given its role as a critical synthetic intermediate, unambiguous structural verification and purity assessment are paramount. Nuclear Magnetic Resonance (NMR) spectroscopy stands as the definitive analytical technique for this purpose, providing precise, non-destructive insights into the molecular framework. This guide offers a comprehensive protocol for the complete ^{1}H, ^{13}C, and 2D NMR characterization of this compound, moving beyond a simple recitation of steps to explain the strategic rationale behind the experimental design and data interpretation.

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Foundational Principles: What to Expect from the NMR Spectrum

A predictive analysis of the molecule's structure allows us to anticipate the key features of its NMR spectra. The molecule can be dissected into three distinct regions, each with a characteristic spectral signature.

- The N-BOC Group: The tert-butoxycarbonyl protecting group is perhaps the most conspicuous feature in the ^{1}H NMR spectrum. It contains nine chemically equivalent protons, which manifest as a sharp, intense singlet in a relatively uncongested region of the spectrum (typically ~1.4-1.5 ppm).[1] Its integration value of 9H serves as an excellent internal reference for confirming the relative number of protons in other parts of the molecule. In the ^{13}C NMR spectrum, the BOC group will produce two signals: one for the quaternary carbon (~79-80 ppm) and one for the carbonyl carbon (~155 ppm).[2]

- The Piperidine Ring: The piperidine ring exists in a dynamic chair conformation. Due to the substituent at the C4 position and the bulky N-BOC group, the protons on the ring are not chemically equivalent.

  - H4: The single proton at the point of substitution (C4) is coupled to four neighboring protons (on C3 and C5) and will appear as a multiplet. Its chemical shift is influenced by the adjacent electronegative oxygen atom.

  - H2/H6 & H3/H5: The symmetry of the ring means the protons at C2 and C6 are chemically equivalent, as are the protons at C3 and C5. However, the axial and equatorial protons at each of these positions are diastereotopic, meaning they have different chemical environments and distinct chemical shifts. This leads to complex multiplets for these signals. The protons on C2 and C6, being adjacent to the nitrogen atom, are typically shifted downfield compared to those on C3 and C5.[3][4] The presence of the BOC group can sometimes lead to broadened signals due to restricted rotation around the N-C(O) amide bond, a phenomenon that can be studied with variable temperature NMR.[5][6]

- The 4-Bromophenoxy Moiety: The para-substituted benzene ring gives rise to a classic AA'BB' spin system in the ^{1}H NMR spectrum, which often simplifies to appear as two distinct doublets. The protons ortho to the oxygen (H8/H12) will be in a different environment from

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the protons ortho to the bromine (H9/H11), with characteristic ortho-coupling constants (~8-9 Hz).

This foundational understanding allows us to approach the experimental protocol with clear expectations, transforming data acquisition from a routine task into a targeted analytical investigation.

Experimental Workflow: From Sample Preparation to Data Acquisition

This section details a robust, self-validating protocol for acquiring high-quality NMR data for **1-BOC-4-(4-bromophenoxy)piperidine**. The causality behind each step is explained to ensure technical accuracy and reproducibility.

Protocol 1: NMR Sample Preparation

The quality of the final spectrum is critically dependent on meticulous sample preparation.

- Mass Measurement: Accurately weigh 5-10 mg of purified **1-BOC-4-(4-bromophenoxy)piperidine**. Using a sufficient quantity ensures a good signal-to-noise ratio, especially for less sensitive experiments like ^{13}C NMR.
- Solvent Selection: Select a suitable deuterated solvent. Chloroform-d ($CDCl_3$) is an excellent first choice as it effectively dissolves the compound and its residual proton signal (at ~7.26 ppm) provides a convenient chemical shift reference.[1]
- Dissolution: Transfer the weighed sample into a clean, dry vial. Using a calibrated pipette, add approximately 0.6-0.7 mL of $CDCl_3$.
- Homogenization: Gently agitate the vial to ensure the sample is fully dissolved. If necessary, gentle warming or brief vortexing can be applied. A clear, particulate-free solution is essential for optimal magnetic field homogeneity.
- Transfer: Using a clean Pasteur pipette, transfer the solution into a high-quality 5 mm NMR tube. Ensure the liquid column height is sufficient to cover the instrument's detection coils (typically 4-5 cm).

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- Final Check: Cap the NMR tube and visually inspect for any undissolved material or bubbles.

Protocol 2: Spectrometer Setup and Data Acquisition

These steps provide a general guide for a modern Fourier Transform NMR spectrometer (e.g., 400-600 MHz).

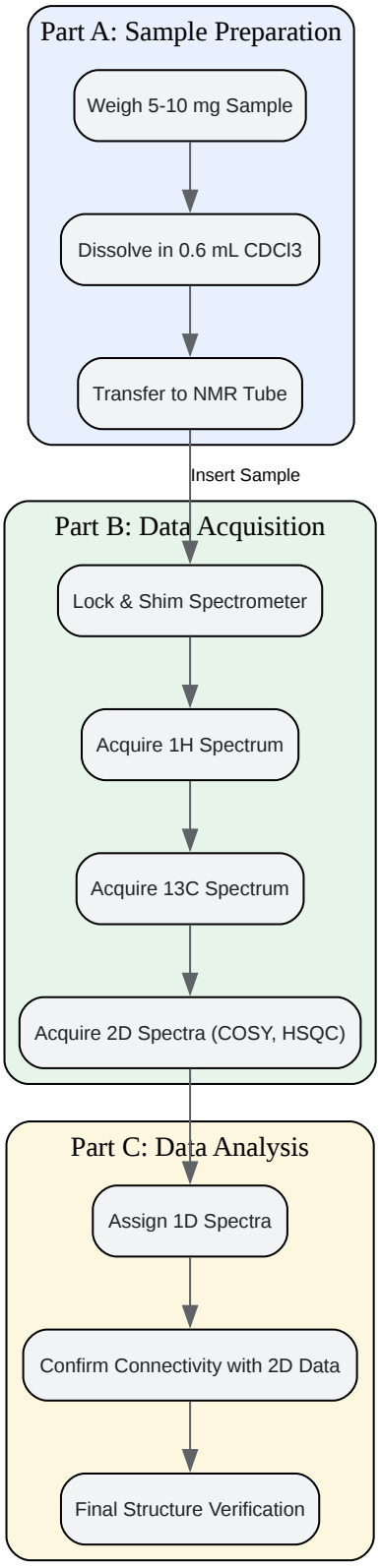
- Instrument Insertion: Carefully insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- Locking & Shimming: The instrument's software will be used to "lock" onto the deuterium signal of the solvent. This step compensates for any magnetic field drift. Following the lock, "shimming" is performed to optimize the homogeneity of the magnetic field, which is crucial for achieving sharp, well-resolved peaks.[1]
- ^{1}H NMR Acquisition:
  - Experiment: Standard single-pulse proton experiment.
  - Spectral Width: ~16 ppm (e.g., from -2 to 14 ppm).
  - Number of Scans: 8-16 scans are typically sufficient.
  - Relaxation Delay (d1): 1-2 seconds.
- ^{13}C NMR Acquisition:
  - Experiment: Standard proton-decoupled carbon experiment (e.g., zgpg30).
  - Spectral Width: ~220-240 ppm (e.g., from -10 to 210 ppm).
  - Number of Scans: 512-1024 scans are often required due to the low natural abundance of ^{13}C.
  - Relaxation Delay (d1): 2 seconds.
- 2D NMR Acquisition (COSY & HSQC):

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- COSY (Correlation Spectroscopy): This experiment reveals proton-proton (J-coupling) correlations.[7] Use a standard gradient-selected DQF-COSY sequence.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment identifies direct one-bond correlations between protons and the carbons they are attached to.[7] Use a standard gradient-selected HSQC sequence optimized for one-bond C-H coupling (~145 Hz).

The logical flow of the experimental process is designed to build a complete structural picture, starting with sample preparation and culminating in advanced 2D analysis.

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Figure 1: A high-level workflow diagram illustrating the key stages from sample preparation to final structural verification.

Data Interpretation: Assembling the Structural Puzzle

The following tables present the expected chemical shift assignments for **1-BOC-4-(4-bromophenoxy)piperidine**. These values are based on established principles of NMR spectroscopy and data from analogous structures.

Table 1: Expected ^{1}H NMR Spectral Data (in $CDCl_3$, 400 MHz)

Proton Label	Multiplicity	Approx. δ (ppm)	Integration	Assignment
H1	s	1.47	9H	tert-butyl (BOC group)
H3eq, H5eq	m	1.95 - 2.10	2H	Piperidine axial protons
H3ax, H5ax	m	1.65 - 1.80	2H	Piperidine equatorial protons
H2eq, H6eq	m	3.65 - 3.80	2H	Piperidine axial protons
H2ax, H6ax	m	3.15 - 3.30	2H	Piperidine equatorial protons
H4	m (tt)	4.40 - 4.50	1H	Piperidine methine proton
H8, H12	d, J ≈ 9 Hz	6.80 - 6.90	2H	Aromatic protons (ortho to O)
H9, H11	d, J ≈ 9 Hz	7.35 - 7.45	2H	Aromatic protons (ortho to Br)

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Table 2: Expected ^{13}C NMR Spectral Data (in $CDCl_3$, 100 MHz)

Carbon Label	Approx. δ (ppm)	Assignment
C1	28.4	tert-butyl methyls (BOC group)
C3, C5	31.5	Piperidine CH_2
C2, C6	41.5	Piperidine CH_2 (adjacent to N)
C4	72.0	Piperidine CH (adjacent to O)
C1'	79.5	tert-butyl quaternary C (BOC group)
C10	115.5	Aromatic C-Br
C8, C12	118.0	Aromatic CH (ortho to O)
C9, C11	132.3	Aromatic CH (ortho to Br)
C7	155.0	Aromatic C-O
C2'	157.5	Carbonyl (BOC group)

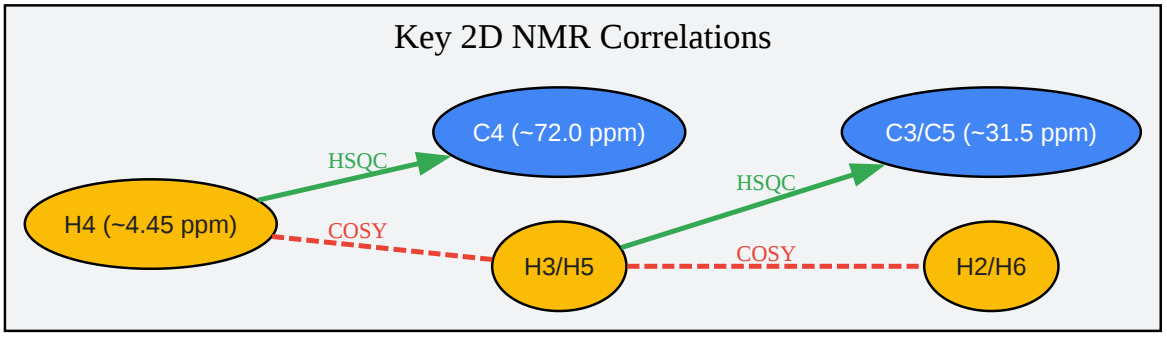
Leveraging 2D NMR for Unambiguous Assignment

While 1D spectra provide the primary data, 2D experiments are essential for irrefutable assignments, especially within the complex piperidine spin system.

- COSY Analysis: A COSY spectrum will display cross-peaks that confirm J-coupling pathways. Key expected correlations include:
  - A strong cross-peak between the H4 proton and the H3/H5 protons.
  - Correlations between the H3/H5 protons and the H2/H6 protons.
  - No correlation between the aromatic protons and the piperidine protons, confirming they belong to separate spin systems.

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- HSQC Analysis: An HSQC spectrum directly links each proton to its attached carbon, validating the assignments in Tables 1 and 2. For example, the proton signal at ~4.45 ppm will show a cross-peak to the carbon signal at ~72.0 ppm, definitively assigning them as H4 and C4, respectively.



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Figure 2: Visualization of key COSY and HSQC correlations for the piperidine ring, confirming proton connectivity and C-H assignments.

Conclusion

The combination of ^{1}H, ^{13}C, and 2D NMR spectroscopy provides a powerful and definitive toolkit for the structural elucidation of **1-BOC-4-(4-bromophenoxy)piperidine**. By following the detailed protocols for sample preparation, data acquisition, and interpretation outlined in this note, researchers can confidently verify the structure and purity of this important synthetic intermediate. The characteristic signals of the BOC, piperidine, and bromophenoxy moieties serve as reliable diagnostic markers, while 2D correlation experiments provide an unambiguous map of the molecular architecture, ensuring the integrity of materials used in pharmaceutical research and development.

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